

Physical and chemical properties of Ethenyl 4methoxybenzoate

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Ethenyl 4-methoxybenzoate

Cat. No.: B15483717 Get Quote

Ethenyl 4-methoxybenzoate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Ethenyl 4-methoxybenzoate** (also known as vinyl 4-methoxybenzoate). Due to the limited availability of experimental data for this specific compound, this guide presents computed properties and outlines a general, representative experimental protocol for its synthesis based on established methods for vinyl ester production. For comparative purposes, experimental data for the closely related compound, Ethyl 4-methoxybenzoate, is also included.

Core Compound Properties

Ethenyl 4-methoxybenzoate is an organic compound that is the vinyl ester of 4-methoxybenzoic acid. Its chemical structure consists of a 4-methoxybenzoyl group attached to a vinyl group.

Computed Physical and Chemical Properties of Ethenyl 4-methoxybenzoate

The following table summarizes the computed physicochemical properties for **Ethenyl 4-methoxybenzoate**, sourced from the PubChem database.[1] It is important to note that these are theoretical values and may differ from experimentally determined parameters.



Property	Value	Source
Molecular Formula	C10H10O3	PubChem[1]
Molecular Weight	178.18 g/mol	PubChem[1]
XLogP3	2.8	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	4	PubChem[1]
Exact Mass	178.062994177 Da	PubChem[1]
Monoisotopic Mass	178.062994177 Da	PubChem[1]
Topological Polar Surface Area	35.5 Ų	PubChem[1]
Heavy Atom Count	13	PubChem
Complexity	181	PubChem[1]

Experimental Properties of Ethyl 4-methoxybenzoate (for comparison)

Due to the absence of experimental data for **Ethenyl 4-methoxybenzoate**, the following table presents the experimental properties of the closely related ethyl ester, Ethyl 4-methoxybenzoate. This data is provided for context and to offer an approximation of the expected properties of the vinyl ester.



Property	Value	Source
CAS Number	94-30-4	Smolecule[2], ChemicalBook[3]
Molecular Formula	C10H12O3	Smolecule[2]
Molecular Weight	180.2 g/mol	Smolecule[2]
Appearance	Colorless to pale yellow liquid	Smolecule[2]
Melting Point	7-8 °C	ChemicalBook[3], Guidechem[4]
Boiling Point	263 - 270 °C at 760 mmHg	PubChem[5], ChemicalBook[3]
Density	~1.103 g/mL at 25 °C	ChemicalBook[3], Guidechem[4]
Refractive Index	1.522 - 1.528	PubChem[5], Guidechem[4]
Solubility	Insoluble in water; soluble in organic solvents and oils.	Smolecule[2], PubChem[5]

Experimental Protocols: Synthesis of Vinyl Esters

The synthesis of vinyl esters, such as **Ethenyl 4-methoxybenzoate**, is commonly achieved through the transvinylation of a carboxylic acid with vinyl acetate.[6][7][8] This method avoids the use of unstable vinyl alcohol.[9] The following is a general protocol that can be adapted for the synthesis of **Ethenyl 4-methoxybenzoate** from 4-methoxybenzoic acid.

General Protocol for Transvinylation of a Carboxylic Acid

This protocol is based on the activation of the carboxylic acid followed by reaction with vinyl acetate.[8][10]

Materials:

Aromatic carboxylic acid (e.g., 4-methoxybenzoic acid)



- 2-chloro-4,6-dimethoxy-1,3,5-triazine (CDMT)
- N-methylmorpholine (NMM)
- Vinyl acetate
- Potassium tert-butylate (t-BuOK)
- Tetrahydrofuran (THF), anhydrous
- Standard glassware for organic synthesis (round-bottom flasks, dropping funnel, etc.)
- · Magnetic stirrer and stirring bar
- Inert atmosphere setup (e.g., nitrogen or argon)
- Low-temperature cooling bath

Procedure:

- Activation of the Carboxylic Acid:
 - In a round-bottom flask under an inert atmosphere, dissolve the aromatic carboxylic acid (1 equivalent) and 2-chloro-4,6-dimethoxy-1,3,5-triazine (1 equivalent) in anhydrous tetrahydrofuran.
 - Cool the solution to 0-5 °C using an ice bath.
 - Slowly add N-methylmorpholine (1 equivalent) to the stirred solution.
 - Allow the reaction to stir at this temperature for 1-2 hours to form the active triazine ester.
- Preparation of the Vinyloxide Reagent:
 - In a separate flask, prepare a suspension of potassium tert-butylate (1 equivalent) in anhydrous tetrahydrofuran.
 - Cool this suspension to a low temperature, typically between -30 °C and -40 °C.



- Slowly add vinyl acetate (1 equivalent) to the potassium tert-butylate suspension while stirring vigorously. This will form potassium vinyloxide in situ.
- Transvinylation Reaction:
 - Slowly transfer the solution of the active triazine ester from step 1 to the cold suspension of the vinyloxide reagent from step 2.
 - Maintain the low temperature and continue to stir the reaction mixture for several hours.
 The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up and Purification:
 - Once the reaction is complete, quench the reaction by the addition of a saturated aqueous solution of ammonium chloride.
 - Allow the mixture to warm to room temperature.
 - Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
 - Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
 - Filter the drying agent and concentrate the solvent in vacuo.
 - The crude product can be purified by column chromatography on silica gel to yield the pure vinyl ester.

Visualized Workflow

The following diagram illustrates the general workflow for the synthesis of a vinyl ester via the transvinylation of a carboxylic acid.



Carboxylic Acid Activation Vinyloxide Formation Start with Carboxylic Acid Vinyl Acetate (e.g., 4-methoxybenzoic acid) Add CDMT and NMM Add to t-BuOK suspension in anhydrous THF at -30 °C in anhydrous THF at 0-5 °C Formation of Active In situ formation of Triazine Ester Potassium Vinyloxide Transvinylation Combine Active Ester and Vinyloxide at low temperature Crude Vinyl Ester Product Work-up and Purification Aqueous Work-up and Extraction Column Chromatography Pure Vinyl Ester (Ethenyl 4-methoxybenzoate)

General Workflow for Vinyl Ester Synthesis

Click to download full resolution via product page

Caption: General workflow for the synthesis of a vinyl ester.



Reactivity and Potential Applications

Vinyl esters are versatile monomers in polymer chemistry and intermediates in organic synthesis.[10] The vinyl group can undergo addition reactions, and the ester group can be hydrolyzed. While specific applications for **Ethenyl 4-methoxybenzoate** are not well-documented, related compounds like Ethyl 4-methoxybenzoate are used in the fragrance and flavor industries and as intermediates in the synthesis of more complex molecules.[2][3] Given its structure, **Ethenyl 4-methoxybenzoate** could potentially be explored for use in the development of novel polymers and materials.

Conclusion

This technical guide provides the currently available information on the physical and chemical properties of **Ethenyl 4-methoxybenzoate**. While experimental data is scarce, computed properties and general synthetic methodologies for the vinyl ester class of compounds offer a solid foundation for researchers and scientists. The provided general experimental protocol for transvinylation serves as a starting point for the laboratory synthesis of this compound. Further experimental investigation is required to fully characterize **Ethenyl 4-methoxybenzoate** and explore its potential applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Ethenyl 4-methoxybenzoate | C10H10O3 | CID 15321773 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy Ethyl 4-methoxybenzoate | 94-30-4 [smolecule.com]
- 3. Ethyl 4-methoxybenzoate | 94-30-4 [chemicalbook.com]
- 4. Page loading... [wap.guidechem.com]
- 5. Ethyl anisate | C10H12O3 | CID 60979 PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]



- 7. Process for ruthenium-catalysed transvinylation of carboxylic acids Eureka | Patsnap [eureka.patsnap.com]
- 8. my.nuu.uz [my.nuu.uz]
- 9. Vinyl acetate synthesis American Chemical Society [acs.org]
- 10. e3s-conferences.org [e3s-conferences.org]
- To cite this document: BenchChem. [Physical and chemical properties of Ethenyl 4-methoxybenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15483717#physical-and-chemical-properties-of-ethenyl-4-methoxybenzoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com